

Operational Guide: Disposal & Handling of N-(2-bromophenyl)-5-chloro-2-methoxybenzamide

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Compound of Interest

Compound Name: *N*-(2-bromophenyl)-5-chloro-2-methoxybenzamide

CAS No.: 349538-99-4

Cat. No.: B1619430

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Executive Summary: Immediate Action Protocol

N-(2-bromophenyl)-5-chloro-2-methoxybenzamide (CAS: 349538-99-4) is a halogenated organic compound.[1][2][3] Improper disposal poses significant environmental risks due to the persistence of halogenated bonds and the potential formation of toxic acidic gases (HBr, HCl) during uncontrolled combustion.[3]

The Golden Rules of Disposal for this Compound:

- **NO DRAIN DISPOSAL:** Under no circumstances should this compound enter the municipal sewer system.
- **SEGREGATE AS HALOGENATED:** It must be classified and stored with Halogenated Organic Waste.[3]
- **INCINERATION ONLY:** The ultimate disposal method must be high-temperature incineration with acid gas scrubbing.[3]

Chemical Profile & Hazard Identification

To ensure safe handling, one must understand the physicochemical properties that dictate the waste stream. This compound contains both chlorine and bromine substituents on a benzamide scaffold.^{[2][3]}

Property	Data	Operational Implication
Chemical Name	N-(2-bromophenyl)-5-chloro-2-methoxybenzamide	Official manifest name. ^{[2][3]}
CAS Number	349538-99-4	Use for waste inventory tracking. ^{[2][3]}
Formula	C ₁₄ H ₁₁ BrClNO ₂	Halogenated: Requires specific incineration protocols. ^{[2][3]}
Molecular Weight	~340.6 g/mol	Likely a solid at room temperature. ^{[2][3]}
Solubility	Low in water; Soluble in DMSO, Methanol	If in solution, do not mix with aqueous acid waste. ^{[2][3]}
Decomposition	Releases HCl, HBr, NO _x , CO _x	Fire Hazard: Do not incinerate in standard trash. ^{[2][3]}

The "Why" Behind the Protocol

The presence of the aryl-bromide and aryl-chloride bonds renders this molecule chemically robust.^{[2][3]} If disposed of in standard landfill streams, it can leach into groundwater.^[3] If incinerated in standard medical waste incinerators (without scrubbers), it releases hydrogen bromide and hydrogen chloride gas, which are corrosive and environmentally damaging ^{[1].}^[3]

Waste Segregation & Containment Strategies

Effective disposal begins at the bench.^{[2][3]} You must select the correct waste stream based on the physical state of the compound.^[3]

Scenario A: Solid Waste (Pure Compound or Contaminated Solids)

Applicability: Expired pure stock, contaminated weighing boats, gloves, or spill cleanup materials.[3]

- Container: Use a wide-mouth High-Density Polyethylene (HDPE) jar or a glass amber jar.
- Labeling: Affix a hazardous waste label clearly marked:
 - "Hazardous Waste - Solid, Toxic"[2][3]
 - Constituent: "**N-(2-bromophenyl)-5-chloro-2-methoxybenzamide**"[1][2][3]
 - Hazard Checkbox: Check "Toxic" and "Irritant."[2][3]
- Segregation: Keep separate from oxidizers (e.g., permanganates, nitrates) to prevent exothermic reactions.[3]

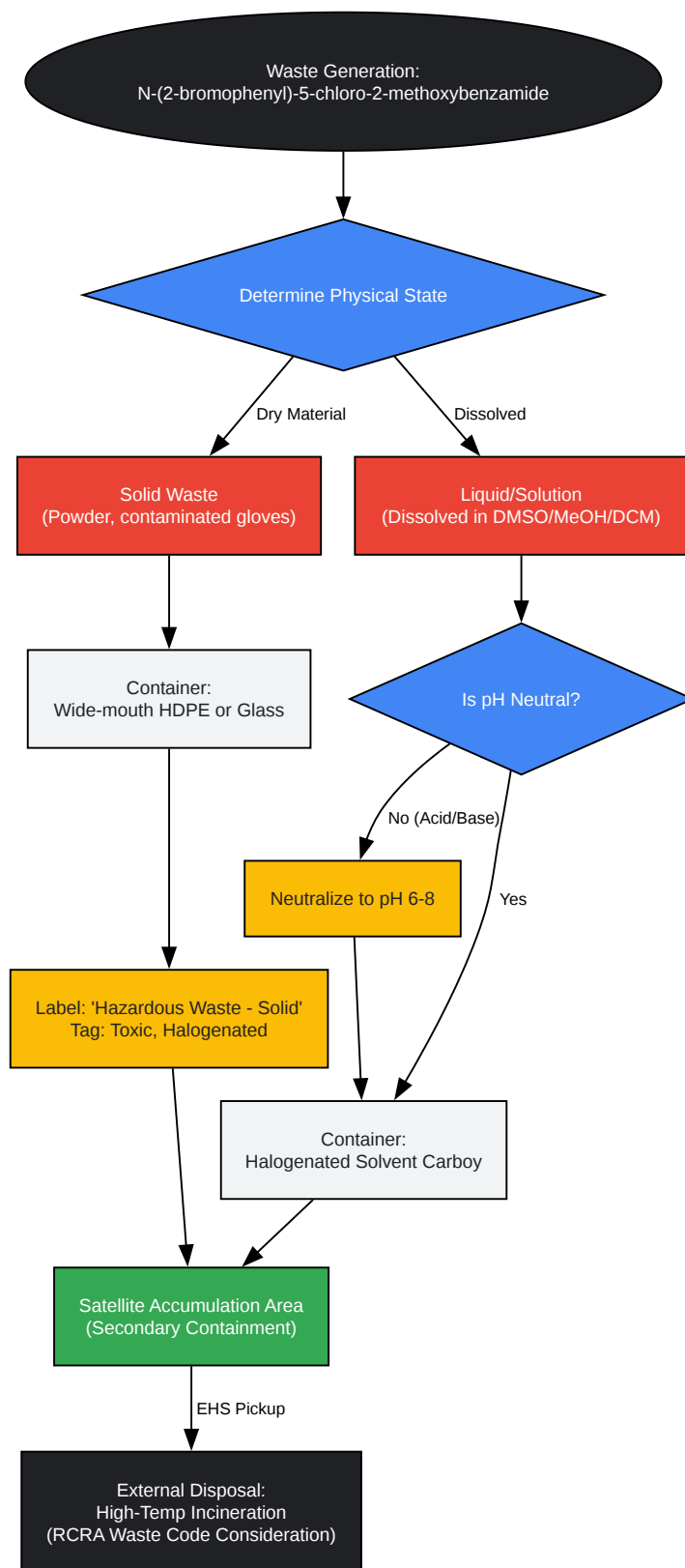
Scenario B: Liquid Waste (Reaction Mixtures or Mother Liquors)

Applicability: Compound dissolved in solvents like DMSO, DCM, or Methanol.[3]

- Stream Selection: Halogenated Organic Solvent Waste.
 - Note: Even if the solvent is non-halogenated (e.g., Methanol), the presence of dissolved **N-(2-bromophenyl)-5-chloro-2-methoxybenzamide** classifies the entire mixture as halogenated for disposal purposes [2].[2][3]
- Container: HDPE carboy or safety can (if solvent is flammable).[3]
- Compatibility: Ensure the solution pH is neutral (6–8).[3] If the reaction mixture is acidic or basic, neutralize it before adding it to the solvent waste carboy to prevent container pressurization.[2][3]

Operational Workflow: The Disposal Decision Tree

The following diagram outlines the logical flow for processing this chemical from the bench to the waste pickup area.



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Figure 1: Decision matrix for the segregation and disposal of halogenated benzamide waste.[2]
[3]

Emergency Procedures: Spill Management

In the event of a spill, immediate containment is necessary to prevent facility contamination.[3]
[4]

- PPE Required: Nitrile gloves (double gloving recommended), lab coat, and safety goggles.[2]
[3] If powder is aerosolized, use an N95 or P100 respirator.[3]
- Solid Spill:
 - Do not dry sweep if dust generation is likely.[3]
 - Cover the spill with a damp paper towel (water or ethanol) to suppress dust.[3]
 - Scoop material into the Solid Hazardous Waste container.[2][3]
 - Clean the surface with a soap/water solution.[3]
- Liquid Spill:
 - Absorb with vermiculite, clay, or a dedicated organic spill pad.[3]
 - Place saturated absorbents into a sealed bag and then into the solid waste container.[3]
 - Do not use bleach (sodium hypochlorite) immediately, as it may react with other chemical residues; simple detergent is safer for initial cleanup.[2][3]

Regulatory Compliance (RCRA & EPA)[2][6]

While this specific CAS number is not typically a "Listed Waste" (P or U list) under US EPA RCRA regulations, it defaults to a hazardous waste stream due to its toxicity and halogen content.[3]

- Waste Coding: If the compound is mixed with spent halogenated solvents (e.g., Methylene Chloride), the entire mixture often carries an F-code (e.g., F002) [3].[2]
- Characteristic Waste: If disposed of as a pure substance, it may not fail TCLP, but Best Management Practices (BMP) dictate it be treated as Non-RCRA Regulated Hazardous Waste (if not ignitable/corrosive) that still requires incineration at a permitted facility.[2][3]
- Documentation: Always list the full chemical name on the waste manifest.[2][3] Do not use abbreviations like "Benzamide analog."

References

- PubChem.**N-(2-bromophenyl)-5-chloro-2-methoxybenzamide** Compound Summary. National Library of Medicine.[3] Available at: [[Link](#)]
- US Environmental Protection Agency (EPA).Hazardous Waste Management: Solvents.[3] (See "Mixture Rule" regarding halogenated solvents). Available at: [[Link](#)][2]
- Code of Federal Regulations.40 CFR § 261.31 - Hazardous wastes from non-specific sources (F-Codes).[2][3] Electronic Code of Federal Regulations.[2][3][5] Available at: [[Link](#)][2]

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Sources

- 1. N-(2-bromophenyl)-5-chloro-2-methoxybenzamide | C₁₄H₁₁BrClNO₂ | CID 874167 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chemscene.com [chemscene.com]
- 3. eCFR :: Appendix III to Part 268, Title 40 -- List of Halogenated Organic Compounds Regulated Under § 268.32 [ecfr.gov]
- 4. vumc.org [vumc.org]

- [5. 40 CFR Appendix III to Subpart E of Part 268 - List of Halogenated Organic Compounds Regulated Under § 268.32 | Electronic Code of Federal Regulations \(e-CFR\) | US Law | LII / Legal Information Institute \[law.cornell.edu\]](#)
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